

Irgacure 184 chemical structure and properties

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Compound of Interest

Compound Name: *1-Hydroxycyclohexyl phenyl ketone*

Cat. No.: *B179516*

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An In-depth Technical Guide to Irgacure 184

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of the photoinitiator Irgacure 184. The information is intended for researchers, scientists, and professionals in drug development and material science who are utilizing UV-curable systems.

Introduction

Irgacure 184, with the chemical name **1-Hydroxycyclohexyl phenyl ketone** (HCPK), is a highly efficient, non-yellowing photoinitiator.[1][2] It belongs to the class of Norrish Type I photoinitiators, which undergo α -cleavage upon exposure to ultraviolet (UV) radiation to generate free radicals.[2][3] These free radicals subsequently initiate the polymerization of unsaturated monomers and oligomers, such as acrylates and methacrylates, leading to the rapid curing of coatings, inks, adhesives, and other formulations.[2][4] Its excellent performance characteristics, including high reactivity and minimal yellowing upon curing and subsequent light exposure, make it a widely used component in various industrial applications.[2][5]

Chemical Structure and Properties

The chemical identity and key properties of Irgacure 184 are summarized below.

Chemical Structure

Caption: Chemical structure of Irgacure 184.

Physical and Chemical Properties

Property	Value	Reference
Chemical Name	1-Hydroxycyclohexyl phenyl ketone	[1][2]
Synonyms	HCPK, Photoinitiator 184	[2]
CAS Number	947-19-3	[1]
Molecular Formula	C ₁₃ H ₁₆ O ₂	[4]
Molecular Weight	204.26 g/mol	[4]
Appearance	White to off-white crystalline powder	[1][2]
Melting Point	45-50 °C	[1][2]
Boiling Point	175 °C @ 15 mm Hg	[2]
Density	1.17 g/cm ³	[2]
Flash Point	>150 °C	[2]

Solubility

Irgacure 184 exhibits good solubility in a wide range of organic solvents and monomers.

Solvent	Solubility at 20°C (g/100 g solution)
Acetone	> 50
Butyl Acetate	> 50
Methanol	> 50
Toluene	> 50
Hexanedioldiacrylate (HDDA)	> 50
Trimethylolpropane Triacrylate (TMPTA)	43
Tripropyleneglycol Diacrylate (TPGDA)	43
Water	< 0.01

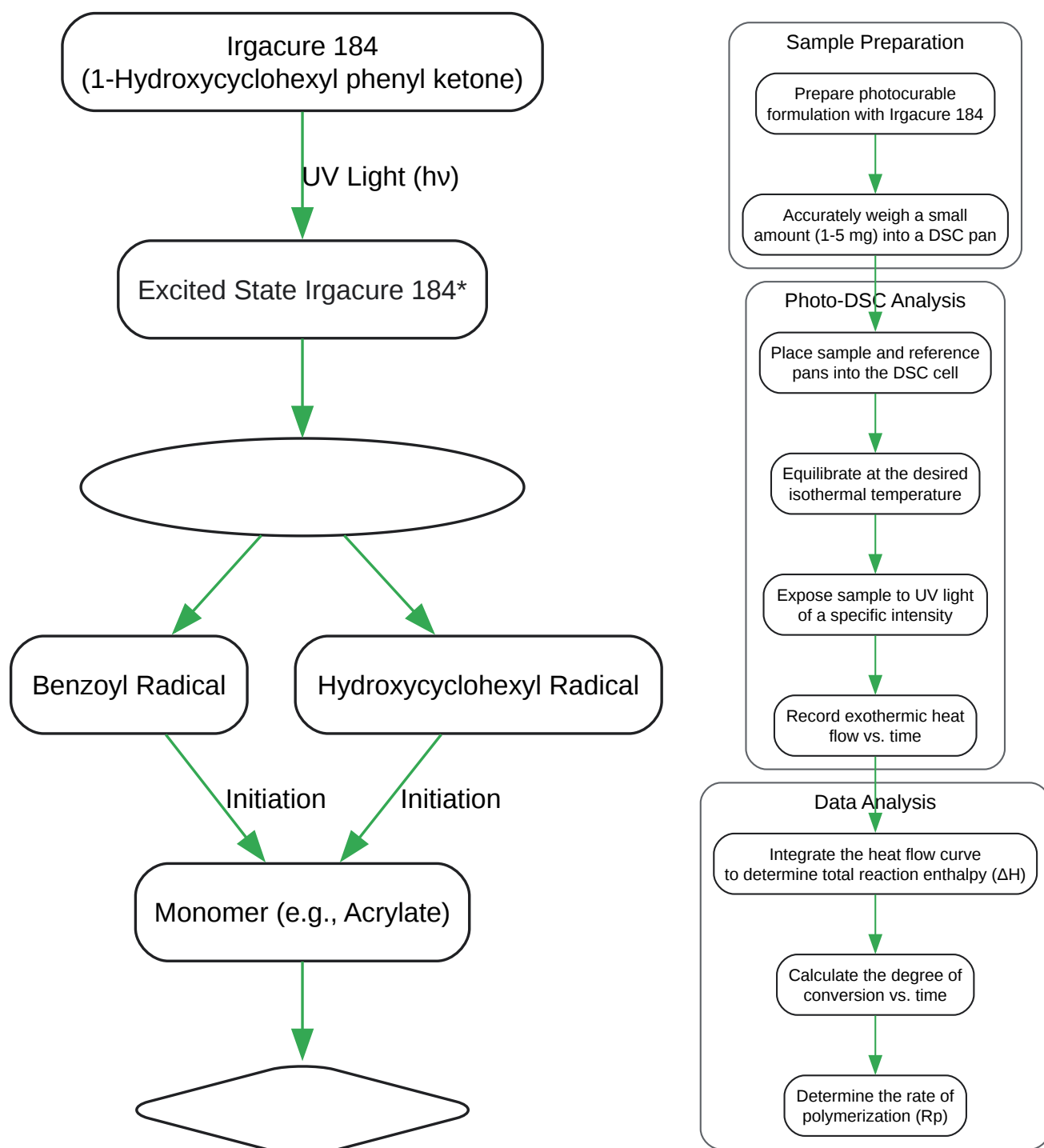
UV Absorption Spectrum

The UV absorption spectrum of Irgacure 184 shows characteristic peaks that are crucial for its function as a photoinitiator.

Wavelength (λ_{max})	Solvent
246 nm	Acetonitrile
280 nm	Acetonitrile
333 nm	Acetonitrile

Mechanism of Photoinitiation

Irgacure 184 is a Norrish Type I photoinitiator. Upon absorption of UV light, the molecule undergoes homolytic cleavage of the carbon-carbon bond between the carbonyl group and the cyclohexyl ring. This process, known as α -cleavage, generates two free radical species: a benzoyl radical and a hydroxycyclohexyl radical. Both of these radicals are capable of initiating the polymerization of vinyl monomers.



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